

2-Chloro-5-methylbenzamide: Technical Guide on Biological Potential & Scaffold Utility[1]

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Compound of Interest

Compound Name: 2-Chloro-5-methylbenzamide

CAS No.: 101080-00-6

Cat. No.: B2382523

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Executive Summary

2-Chloro-5-methylbenzamide (CAS: 101080-00-6) is a functionalized aromatic amide primarily utilized as a high-value pharmaceutical and agrochemical intermediate.[1][2][3][4] While its intrinsic biological activity is moderate, its structural significance lies in its role as a "privileged scaffold"—a core fragment capable of serving as a ligand for diverse biological targets, including ryanodine receptors (RyRs) and bacterial enzymes.

This guide analyzes the compound's physicochemical profile, its potential intrinsic antimicrobial properties, and its critical role as a precursor for next-generation anthranilic diamide insecticides (e.g., Chlorantraniliprole analogs) and potential anticancer agents targeting the Hedgehog signaling pathway.

Chemical Profile & Physicochemical Properties

Understanding the "drug-likeness" of the scaffold is the first step in assessing biological potential.

Property	Value	Relevance to Bioactivity
CAS Number	101080-00-6	Unique Identifier
IUPAC Name	2-Chloro-5-methylbenzamide	Standard Nomenclature
Molecular Formula	C ₈ H ₈ ClNO	Low MW fragment (<200 Da)
Molecular Weight	169.61 g/mol	Ideal for Fragment-Based Drug Discovery (FBDD)
LogP (Predicted)	~1.75	Good membrane permeability; Lipinski compliant
H-Bond Donors	1 (Amide NH ₂)	Critical for receptor binding pocket interaction
H-Bond Acceptors	1 (Amide C=O)	Critical for receptor binding pocket interaction
Rotatable Bonds	1	Low entropic penalty upon binding

Structural Insight: The ortho-chloro substituent provides steric bulk that twists the amide bond out of planarity with the phenyl ring, often improving metabolic stability by protecting the amide bond from rapid hydrolysis. The meta-methyl group offers a hydrophobic anchor point for hydrophobic pockets in target proteins.

Biological Activity & Therapeutic Potential[6]

Agrochemical Potential: Ryanodine Receptor Modulation

The most validated biological utility of the **2-chloro-5-methylbenzamide** scaffold is as a precursor to anthranilic diamides.

- Mechanism: Derivatives of this scaffold bind to the ryanodine receptor (RyR) in insect muscle cells. This locks the calcium channels in a partially open state, leading to uncontrolled calcium release, muscle paralysis, and death.

- **Key Derivative:** Chlorantraniliprole (Rynaxypyr). While the commercial drug uses a slightly different substitution pattern, the **2-chloro-5-methylbenzamide** core represents a critical "chemical space" neighbor used in SAR (Structure-Activity Relationship) optimization to fine-tune potency and selectivity against Lepidopteran pests.^[1]

Antimicrobial & Antifungal Potential

Simple benzamides often exhibit weak-to-moderate antimicrobial activity.

- **Bacterial Targets:** The amide moiety can mimic peptide bonds, potentially acting as a competitive inhibitor for bacterial enzymes involved in cell wall synthesis or protein translation.
- **SAR Insight:** Research on the analog 2-chloro-5-nitrobenzamide suggests that electron-withdrawing groups (like nitro) enhance antimicrobial efficacy via ROS generation. The 5-methyl group in our topic compound is electron-donating, which likely reduces direct toxicity but improves safety profiles for mammalian exposure, making it a better candidate for fungal targets where lipophilicity drives potency.

Emerging Pharma Targets: Hedgehog Signaling

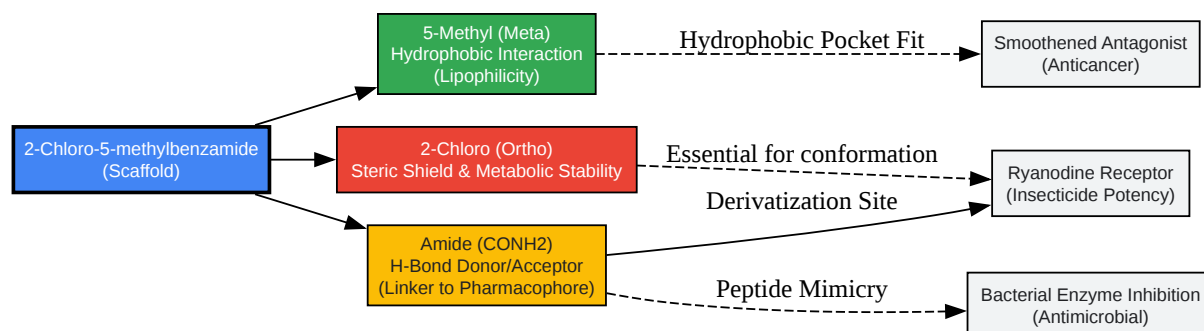
Benzamide derivatives have been identified as antagonists of the Smoothed (Smo) receptor in the Hedgehog (Hh) signaling pathway.

- **Relevance:** Aberrant Hh signaling is implicated in basal cell carcinoma and medulloblastoma.
- **Scaffold Role:** **2-Chloro-5-methylbenzamide** serves as the "Head" group in fragment-based design, where the amide nitrogen is coupled to a larger lipophilic "Tail" (e.g., a pyridine or heterocyclic moiety) to achieve nanomolar potency against Smo.

Structure-Activity Relationship (SAR)

Visualization^[1]

The following diagram illustrates how specific structural modifications to the **2-Chloro-5-methylbenzamide** core dictate its biological function.



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Caption: SAR Map highlighting the functional contribution of each substituent on the **2-Chloro-5-methylbenzamide** scaffold.[1]

Experimental Protocols

Synthesis of 2-Chloro-5-methylbenzamide

Context: This protocol describes the conversion of the acid precursor to the amide, a necessary step if the compound is not purchased commercially.

Reagents: 2-Chloro-5-methylbenzoic acid (CAS 6342-60-5), Thionyl Chloride (

), Ammonium Hydroxide (

), Dichloromethane (DCM).[1]

- Activation: Dissolve 10 mmol of 2-chloro-5-methylbenzoic acid in 20 mL of dry DCM.
- Chlorination: Add 12 mmol of dropwise at 0°C. Add a catalytic amount of DMF. Reflux for 2 hours to form the acid chloride.
- Evaporation: Remove solvent and excess under reduced pressure.

- Amidation: Re-dissolve the residue in DCM and add dropwise to a stirred solution of 25% aqueous

at 0°C.

- Isolation: Stir for 1 hour. Separate the organic layer, wash with brine, dry over , and evaporate.
- Purification: Recrystallize from ethanol/water to obtain white crystals (Yield >85%).

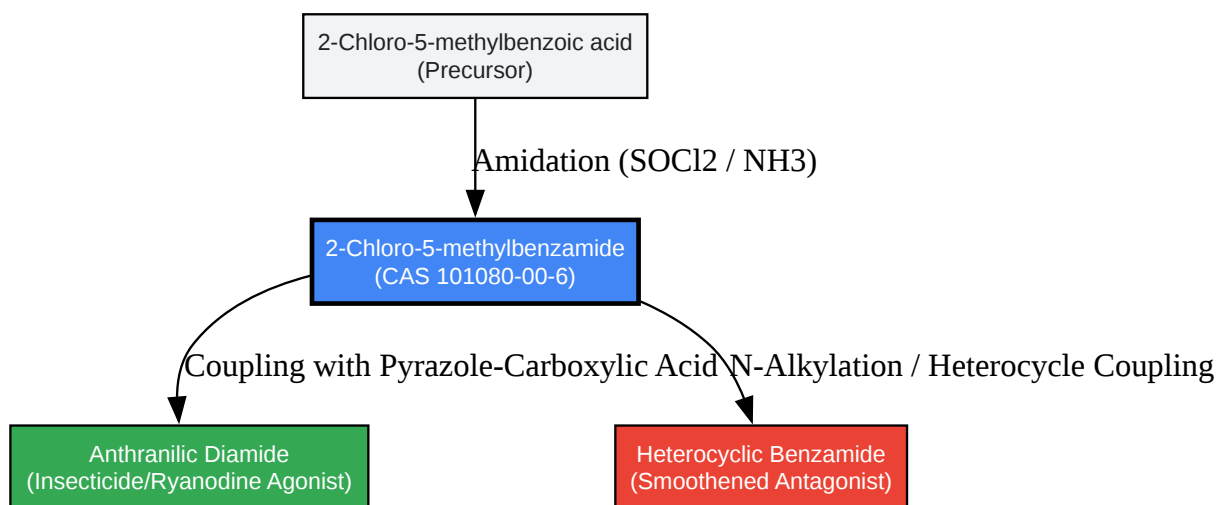
In Vitro Antimicrobial Assay (MIC Determination)

Context: Standard broth microdilution method to assess intrinsic activity.

- Preparation: Dissolve **2-Chloro-5-methylbenzamide** in DMSO to a stock concentration of 10 mg/mL.
- Dilution: Prepare serial two-fold dilutions in Mueller-Hinton Broth (MHB) in a 96-well plate (Range: 512 µg/mL to 1 µg/mL).
- Inoculation: Add 100 µL of bacterial suspension (*S. aureus* ATCC 25923 or *E. coli* ATCC 25922) adjusted to CFU/mL.
- Incubation: Incubate at 37°C for 18–24 hours.
- Readout: The Minimum Inhibitory Concentration (MIC) is the lowest concentration showing no visible growth.
 - Note: Expect MIC values >64 µg/mL for the naked scaffold; activity <32 µg/mL indicates significant "hit" potential.

Synthesis & Derivatization Workflow

The following diagram outlines the chemical logic for transforming this scaffold into active pharmaceutical or agrochemical ingredients.



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Caption: Chemical workflow from precursor acid to the amide scaffold and subsequent high-value derivatives.

Safety & Toxicology (ADME Prediction)

- **Acute Toxicity:** Based on GHS classifications of the aldehyde analog, the amide is predicted to be Harmful if swallowed (H302) and may cause Skin/Eye Irritation (H315/H319).
- **Metabolic Stability:** The 2-chloro substituent blocks ortho-hydroxylation, a common metabolic clearance route, potentially extending the half-life () of the molecule in vivo.
- **Environmental Fate:** As a halogenated aromatic, biodegradability is expected to be slow; waste streams should be managed via high-temperature incineration.

References

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